

# Technical Guide to the Safe Handling of Phenyl Octanoate and Phenethyl Octanoate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **phenyl octanoate** and the closely related compound, phenethyl octanoate. Due to the greater availability of detailed safety information for phenethyl octanoate, this guide will focus primarily on this compound while presenting comparative data for **phenyl octanoate** where available.

#### **Chemical Identification and Properties**

It is crucial to distinguish between **phenyl octanoate** and phenethyl octanoate, as they are distinct chemical entities with different identifiers.

Table 1: Chemical Identification



| Identifier        | Phenyl Octanoate               | Phenethyl Octanoate (2-<br>Phenylethyl Octanoate)                                 |
|-------------------|--------------------------------|---|
| CAS Number        | 5457-78-3[1]                   | 5457-70-5[2][3][4][5][6][7]   |
| Molecular Formula | C14H20O2[1]                    | C16H24O2[2][3][8]   |
| IUPAC Name        | phenyl octanoate[1]            | 2-phenylethyl octanoate[8]  |
| Synonyms          | Octanoic acid, phenyl ester[1] | Phenethyl caprylate, 2- Phenylethyl caprylate, Benzylcarbinyl octanoate[2][6] [8] |

The physical and chemical properties of these compounds are summarized below. This data is essential for understanding their behavior under various laboratory conditions.

Table 2: Physical and Chemical Properties

| Property         | Phenyl Octanoate | Phenethyl Octanoate                    |
|------------------|------------------|--|
| Molecular Weight | 220.31 g/mol [1] | 248.36 g/mol [3][4][8]                 |
| Appearance       | -                | Colourless oily liquid[2][8]           |
| Odor             | -                | Mild, fruity, wine-like[2][4][8]       |
| Boiling Point    | -                | 295-296 °C at 760 mmHg[4][6]<br>[7][8] |
| Flash Point      | -                | >110 °C (>230 °F)[6]                   |
| Density          | -                | 0.947 g/mL at 25 °C[4][7]              |
| Vapor Pressure   | -                | 0.000107 mmHg at 25°C[2][6]            |
| Refractive Index | -                | 1.483 at 20°C[4][7]                    |

#### **Hazard Identification and Classification**



According to aggregated GHS information from multiple suppliers, phenethyl octanoate is not classified as a hazardous substance.[3][8] One safety data sheet explicitly states that the substance is not classified as hazardous in accordance with Regulation 29 CFR 1910.1200(d). [3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that there is "no safety concern at current levels of intake when used as a flavouring agent".[8][9]

#### **Experimental Protocols and Safety Assessment**

Detailed experimental reports for the toxicological evaluation of **phenyl octanoate** and phenethyl octanoate are not publicly available. However, the safety assessment of chemical substances like these is typically conducted following internationally recognized methodologies, such as the OECD Guidelines for the Testing of Chemicals.[1][2][3][8] These guidelines provide standardized procedures for evaluating potential health and environmental effects.

Key toxicological endpoints that are typically evaluated include:

- Acute Toxicity: Assesses the effects of a single, high-dose exposure. For substances not
  expected to be highly toxic, a "limit test" is often performed, where a high dose (e.g., 5 g/kg
  of body weight) is administered to a small group of animals.[5]
- Skin Corrosion/Irritation: Evaluates the potential of a substance to cause irreversible or reversible skin damage.
- Serious Eye Damage/Irritation: Determines the potential for a substance to cause tissue damage in the eye.
- Genotoxicity: A battery of tests to assess the potential of a substance to damage genetic material.
- Repeated Dose Toxicity: Examines the effects of long-term, repeated exposure to a substance.

For flavoring agents like phenethyl octanoate, evaluations by bodies such as JECFA and the European Food Safety Authority (EFSA) often rely on a weight-of-evidence approach, considering data on the substance itself, as well as on structurally related compounds (read-across).[6]



#### **Handling and Storage Precautions**

Proper handling and storage procedures are critical to ensure safety in a laboratory setting.

#### **Personal Protective Equipment (PPE)**

The following diagram outlines the recommended personal protective equipment when handling **phenyl octanoate** or phenethyl octanoate.

**Caption:** Recommended PPE for handling phenyl/phenethyl octanoate.

#### **Safe Handling Practices**

- Work in a well-ventilated area. For procedures that may generate aerosols, use a fume hood.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.[3][5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[3][5]
- Keep the container tightly closed when not in use.[3][5]
- Avoid sources of ignition such as heat, sparks, and open flames.

#### **Storage**

- Store in a cool, dry, and well-ventilated place.
- Keep containers tightly closed.[3][5]
- The substance is classified as a combustible liquid (Storage Class 10).[4][7]

## **Emergency Procedures**First-Aid Measures

The following decision tree outlines the appropriate first-aid response in case of accidental exposure.



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#### References

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